

An In-depth Technical Guide to 4-Nitrobenzoyl Chloride

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Compound of Interest

Compound Name: 4-nitrobutanoyl Chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-nitrobenzoyl chloride (CAS No. 122-04-3), a versatile reagent in organic synthesis, particularly relevant in pharmaceutical and materials science research. Due to the limited commercial availability of **4-nitrobutanoyl chloride**, this guide focuses on the readily accessible and structurally related aromatic acyl chloride, 4-nitrobenzoyl chloride.

Commercial Availability

4-Nitrobenzoyl chloride is readily available from numerous chemical suppliers worldwide. It is typically offered in various purities, with $\geq 98\%$ being common.

Table 1: Commercial Supplier Information for 4-Nitrobenzoyl Chloride

Supplier	Purity	Available Quantities
Sigma-Aldrich	for synthesis	5 g, 250 g[1]
Thermo Scientific Chemicals	98%	10 g, 100 g[2][3]
TCI (Tokyo Chemical Industry)	>98.0% (GC)(T)	25 g, 500 g[4]
Chem-Impex	≥ 98% (GC)	25 g, 250 g[5]
Lab Pro Inc	Min. 98.0% (GC,T)	500 g[6]
CDH Fine Chemical	for synthesis	Not specified[7]
CymitQuimica	>98.0%(GC)(T)	Multiple listings[8]

Disclaimer: Availability and pricing are subject to change. Please consult the suppliers' websites for the most current information.

Physicochemical Properties

4-Nitrobenzoyl chloride is a yellow crystalline solid.[8][9] It is soluble in organic solvents like tetrahydrofuran, dichloromethane, chloroform, and pyridine, but insoluble in water.[3][8]

Table 2: Physicochemical Data of 4-Nitrobenzoyl Chloride

Property	Value	Reference
Molecular Formula	C ₇ H ₄ ClNO ₃	[2][5][10][11][12]
Molecular Weight	185.56 g/mol	[1][5][10][11]
CAS Number	122-04-3	[1][2][4][5][6][7][8][10][11][12]
Appearance	Light orange to yellow to green powder/crystals/flakes	[2][4][5][7]
Melting Point	70 - 75 °C	[1][2][5][6][10][13][14]
Boiling Point	155 °C at 20 hPa	[1]
Density	1.530 g/cm ³	[5]
Flash Point	102 °C (closed cup)	[1][14]

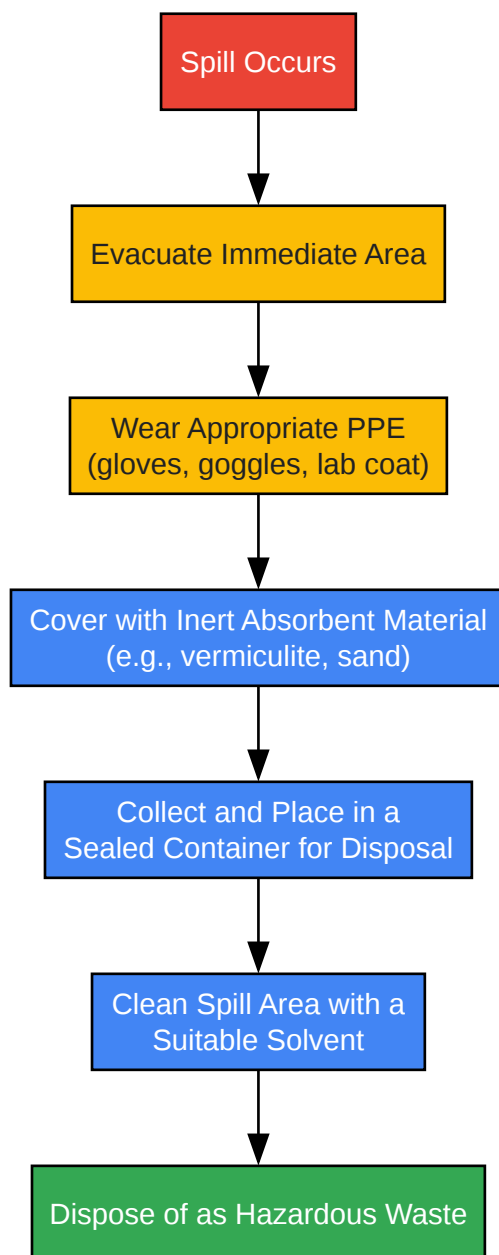
Safety and Handling

4-Nitrobenzoyl chloride is a corrosive and moisture-sensitive compound that requires careful handling in a well-ventilated fume hood.[6][8][14] It is classified as a corrosive solid that can cause severe skin burns and eye damage.[7][10][14]

Table 3: Hazard Information for 4-Nitrobenzoyl Chloride

Hazard Statement	GHS Classification	Precautionary Statement Examples
H290: May be corrosive to metals	Met. Corr. 1	P234: Keep only in original container.
H314: Causes severe skin burns and eye damage	Skin Corr. 1B, Eye Dam. 1	P280: Wear protective gloves/protective clothing/eye protection/face protection.[10][14]
H341: Suspected of causing genetic defects	Muta. 2	P201: Obtain special instructions before use.

Note: This is not an exhaustive list. Always consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.



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Caption: Spill Response Workflow for 4-Nitrobenzoyl Chloride.

Experimental Protocols

A common laboratory-scale synthesis of 4-nitrobenzoyl chloride involves the reaction of 4-nitrobenzoic acid with a chlorinating agent, such as thionyl chloride or phosphorus pentachloride.^{[9][15]} The following protocol is a representative example using phosphorus pentachloride.^[9]

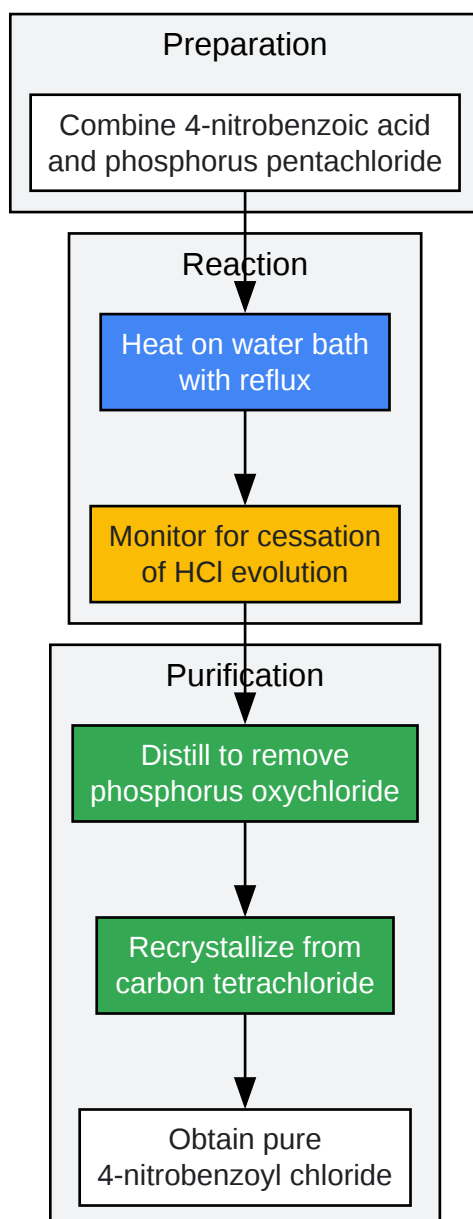
Materials:

- 4-nitrobenzoic acid (20 g)
- Phosphorus pentachloride (25 g)^[9]
- Carbon tetrachloride (for recrystallization)
- 250-mL round-bottom flask
- Reflux condenser
- Water bath
- Distillation apparatus

Procedure:

- In a fume hood, combine 20 g of 4-nitrobenzoic acid and 25 g of phosphorus pentachloride in a 250-mL flask fitted with a reflux condenser.^[9]
- Heat the flask on a water bath, shaking occasionally. Continue heating until the evolution of hydrogen chloride gas subsides and a clear, homogeneous liquid is formed.^[9]
- Transfer the reaction mixture to a distillation apparatus.
- Distill the mixture, raising the temperature to 220 °C to remove the phosphorus oxychloride byproduct.^[9]
- The remaining residue is crude 4-nitrobenzoyl chloride.
- The product can be purified by recrystallization from carbon tetrachloride or by vacuum distillation (b.p. 155 °C / 20 mmHg).^[9] The purified product should appear as yellow needles

with a melting point of approximately 73 °C.[9]



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Caption: Synthesis Workflow for 4-Nitrobenzoyl Chloride.

Applications in Research and Development

4-Nitrobenzoyl chloride is a key intermediate in the synthesis of a variety of organic molecules.

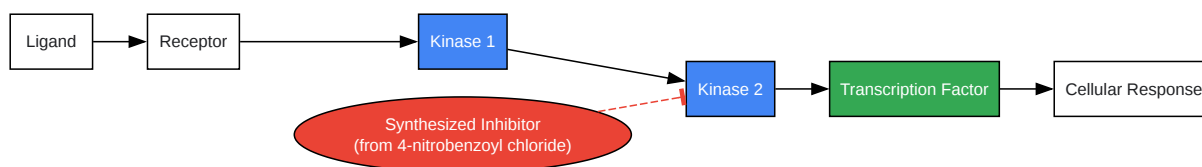
[5] Its reactivity is centered around the electrophilic acyl chloride group, which readily

undergoes nucleophilic acyl substitution.

Key Applications:

- **Pharmaceutical Synthesis:** It serves as a building block for various pharmaceuticals.[5]
- **Dye Manufacturing:** Used in the production of dyes, contributing to color and stability.[5]
- **Polymer Chemistry:** Employed in the synthesis of specialty polymers and additives.[5]
- **Organic Synthesis:** A versatile reagent for introducing the 4-nitrobenzoyl group, which can be a precursor to an amino group through reduction.[5]

While 4-nitrobenzoyl chloride is not directly involved in signaling pathways, it is used to synthesize molecules that can modulate these pathways. The diagram below illustrates a generic signaling cascade where a synthesized inhibitor, potentially derived from 4-nitrobenzoyl chloride, could act.



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Caption: Generic Kinase Signaling Pathway Inhibition.

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References

- 1. 4-Nitrobenzoyl chloride for synthesis 122-04-3 [sigmaaldrich.com]
- 2. 150431000 [thermofisher.com]
- 3. 4-Nitrobenzoyl chloride, 98% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. 4-Nitrobenzoyl Chloride | 122-04-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. chemimpex.com [chemimpex.com]
- 6. labproinc.com [labproinc.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. CAS 122-04-3: 4-Nitrobenzoyl chloride | CymitQuimica [cymitquimica.com]
- 9. prepchem.com [prepchem.com]
- 10. cdhfinechemical.com [cdhfinechemical.com]
- 11. 4-Nitrobenzoyl chloride (CAS 122-04-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 12. 4-Nitrobenzoyl chloride [webbook.nist.gov]
- 13. assets.thermofisher.com [assets.thermofisher.com]
- 14. fishersci.com [fishersci.com]
- 15. Organic Syntheses Procedure [orgsyn.org]
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